The Azaspiro[3.5]nonane Scaffold: A Guide to Designing Bioactive Molecules

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Tert-butyl 7-amino-2-azaspiro[3.5]nonane-2-carboxylate*
CAS No.:	*1408075-19-3*
Cat. No.:	*B1449925*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

In the relentless pursuit of novel therapeutics, medicinal chemists are increasingly venturing beyond the confines of flat, aromatic structures. The principle of "escaping from flatland" has illuminated the path toward molecules with greater three-dimensional complexity, offering the promise of enhanced potency, selectivity, and improved pharmacokinetic profiles. Among the scaffolds spearheading this charge is the azaspiro[3.5]nonane core, a rigid bicyclic system that has emerged as a versatile building block in modern drug discovery.

This technical guide provides a comprehensive overview of the azaspiro[3.5]nonane scaffold, from its synthesis to its application in the design of bioactive molecules targeting a range of therapeutic areas, including metabolic diseases, oncology, and pain management. We will delve into the causality behind its selection in drug design, provide detailed experimental protocols for its synthesis and derivatization, and explore the structure-activity relationships (SAR) that govern its biological effects.

© 2026 BenchChem. All rights reserved.

The Strategic Advantage of the Azaspiro[3.5]nonane Scaffold

The unique architecture of the azaspiro[3.5]nonane scaffold, featuring a piperidine ring fused to a cyclobutane ring through a shared nitrogen or carbon atom, imparts several desirable properties for drug design. Its inherent rigidity helps to pre-organize appended functional groups into well-defined vectors, potentially reducing the entropic penalty upon binding to a biological target and thereby enhancing binding affinity.[1] This three-dimensional arrangement allows for a more precise exploration of the chemical space within a binding pocket compared to more flexible acyclic or planar moieties.

Furthermore, the introduction of this spirocyclic motif can significantly improve the metabolic stability of drug candidates. The sp^3-rich nature of the scaffold can shield adjacent chemical bonds from enzymatic degradation, a common challenge in drug development.[2]

Physicochemical Properties: A Comparative Look

The physicochemical properties of a scaffold are critical determinants of a drug candidate's absorption, distribution, metabolism, and excretion (ADME) profile. Below is a comparison of the computed properties of 7-azaspiro[3.5]nonane.

Property	7-Azaspiro[3.5]nonane
Molecular Formula	$C_8H_{15}N$
Molecular Weight	125.21 g/mol
Predicted XLogP3	1.8
Topological Polar Surface Area	12 $Å^2$
Complexity	97.1

These properties suggest that the azaspiro[3.5]nonane scaffold possesses a favorable balance of lipophilicity and polarity, making it an attractive starting point for the design of orally bioavailable drugs.

© 2026 BenchChem. All rights reserved.

Synthetic Strategies: Building the Core

The synthetic accessibility of the azaspiro[3.5]nonane core is a key enabler of its widespread use. Both solution-phase and solid-phase synthetic routes have been developed, offering flexibility for different research and development needs.

Solution-Phase Synthesis of 7-Oxo-2-azaspiro[3.5]nonane

A two-step solution-phase synthesis for a related scaffold, 7-oxo-2-azaspiro[3.5]nonane, has been reported and provides a foundational approach.[3]

Protocol 1: Two-Step Synthesis of 7-Oxo-2-azaspiro[3.5]nonane[3]

Step 1: First Cyclization Reaction

- To a reactor containing 720-1600 mL of N,N-dimethylformamide (DMF), add 71.5-163 g of bis(2-chloroethyl) ether.
- Under stirring, add 78.8-138.2 g of cyanoacetaldehyde diethyl acetal, 8.1-25.5 g of an acid-binding agent, and 3.7-12.5 g of an iodo metal salt.
- Rapidly heat the reaction mixture to 70-100 °C and maintain for 12-24 hours.
- Cool the reaction solution to 0 °C and add 200-800 mL of purified water and 400 mL of ethyl acetate.
- Stir, allow the layers to separate, and collect the upper organic phase.
- Wash the organic phase with 100-200 mL of 10% sodium bicarbonate solution.
- Collect the organic phase, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude intermediate compound.

Step 2: Second Cyclization Reaction

- To a reactor, add 770-1000 mL of tetrahydrofuran (THF) and 76.8-106.5 g of the crude intermediate from Step 1.

© 2026 BenchChem. All rights reserved.

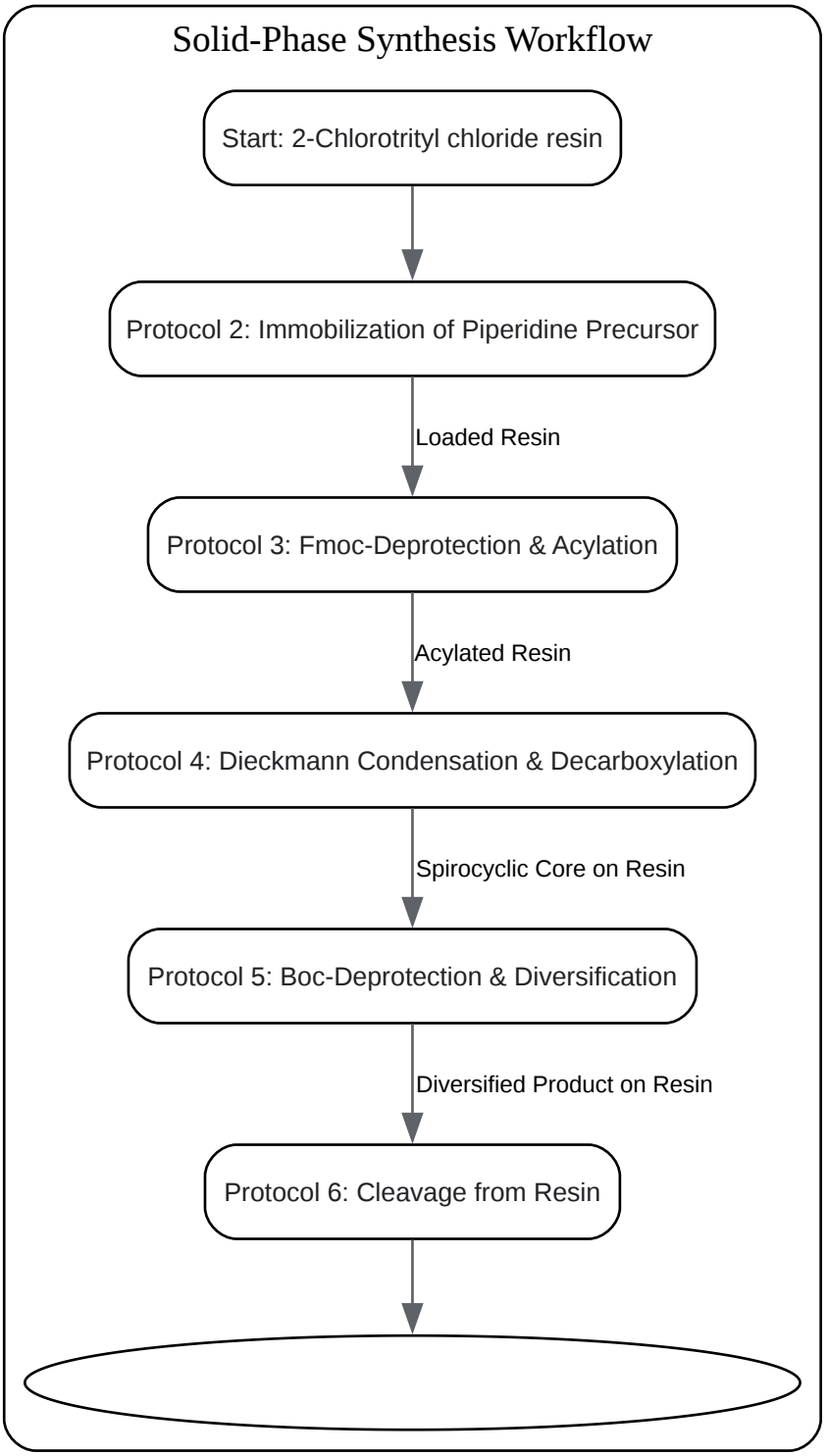
- Replace the atmosphere with nitrogen and cool the mixture to -10 °C.
- Sequentially add 15.2-56.9 g of lithium aluminum hydride in 10 portions over one hour.
- Stir the reaction for 4-8 hours.
- Slowly add 15-57 mL of purified water, followed by 15-57 mL of 15% sodium hydroxide solution, and then 45-188 mL of purified water.
- Filter the mixture and concentrate the filtrate to obtain the crude product.
- Purify the crude product by column chromatography on neutral alumina to yield 7-oxo-2-azaspiro[3.5]nonane.

Solid-Phase Synthesis of 7-Azaspiro[3.5]nonan-1-one Derivatives

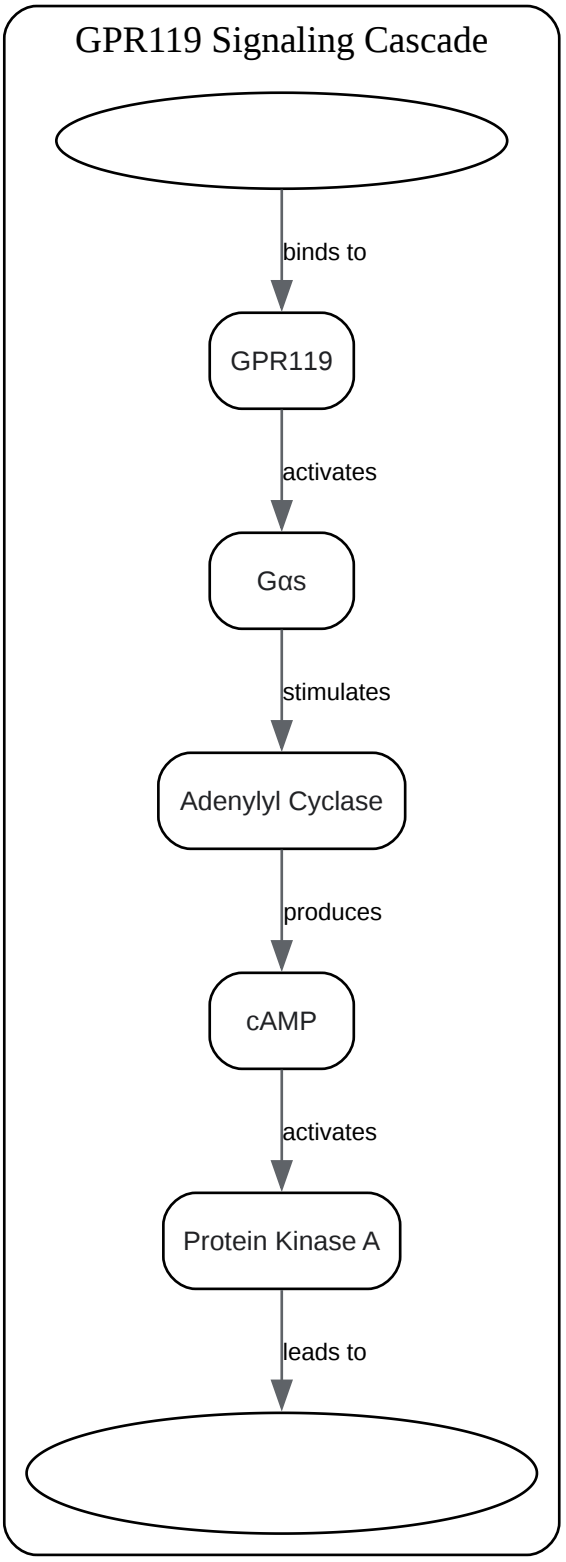
Solid-phase organic synthesis (SPOS) offers significant advantages for the rapid generation of compound libraries for high-throughput screening.[4] The following protocols outline a general strategy for the solid-phase synthesis of 7-azaspiro[3.5]nonan-1-one derivatives.

Experimental Workflow for Solid-Phase Synthesis

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Simplified signaling pathway of GPR119 activation by an azaspiro[3.5]nonane-based agonist.

Structure-Activity Relationship (SAR) for GPR119 Agonists:

The SAR for this class of compounds is not extensively detailed in the provided search results, but it is noted that optimization of the piperidine N-capping group and an aryl group led to the identification of potent agonists. [5]The rigid spirocyclic core is crucial for orienting these interacting moieties for optimal binding to the GPR119 receptor. [5] Protocol 7: In Vitro GPR119 Activity Assay (cAMP Measurement) [5]

- Culture a stable cell line expressing the human or rat GPR119 receptor (e.g., HEK293 or CHO cells) in appropriate media.
- Seed cells into 384-well plates and incubate overnight.
- Remove the culture medium and incubate the cells with a buffer containing a phosphodiesterase inhibitor (e.g., IBMX) for 30 minutes at room temperature.
- Add test compounds at various concentrations to the wells and incubate for a further 30 minutes at room temperature.
- Lyse the cells and measure the intracellular cAMP concentration using a suitable assay kit (e.g., HTRF or ELISA).
- Plot the cAMP concentration against the logarithm of the compound concentration and fit the data to a dose-response curve to determine the EC_{50} value.

KRAS G12C Covalent Inhibitors

The KRAS oncogene is a major driver of many cancers, and the G12C mutation has been a key target for the development of covalent inhibitors. [6]The azaspiro[3.5]nonane scaffold has been incorporated into the design of potent and orally active KRAS G12C inhibitors.

SAR for KRAS G12C Inhibitors:

For 1-{2,7-diazaspiro[3.5]non-2-yl}prop-2-en-1-one derivatives, optimization of substituents on a quinazoline scaffold, guided by structure-based drug design, was crucial for enhancing in

© 2026 BenchChem. All rights reserved.

vitro activity. [7] Protocol 8: In Vitro KRAS G12C Inhibition Assay (Cell Viability)

- Seed KRAS G12C mutant cancer cells (e.g., NCI-H358) in a 96-well plate at a density of 3,000-5,000 cells per well.
- Allow cells to attach overnight.
- Treat cells with a serial dilution of the test compound (e.g., from 100 µM down to 1 pM) and a vehicle control (e.g., 0.1% DMSO).
- Incubate for 72 hours.
- Assess cell viability using a standard method such as the MTT or CellTiter-Glo® assay.
- Plot the percentage of cell viability against the logarithm of the inhibitor concentration and fit a dose-response curve to determine the IC_{50} value.

Fatty Acid Amide Hydrolase (FAAH) Inhibitors

FAAH is an enzyme that degrades endocannabinoids, and its inhibition is a therapeutic strategy for pain and inflammation. [8][9]The 7-azaspiro[3.5]nonane scaffold has been identified as a lead core for the development of potent FAAH inhibitors. [10] SAR for FAAH Inhibitors:

For 7-azaspiro[3.5]nonane urea derivatives, the urea moiety is critical for covalent inhibition of FAAH. [8]Optimization of this class of inhibitors led to compounds with reduced molecular weight and favorable CNS drug-like properties. [8] Protocol 9: In Vitro FAAH Activity Assay (Fluorometric)

- Dilute FAAH enzyme to the desired concentration in an appropriate assay buffer (e.g., 125 mM Tris-HCl, pH 9.0, containing 1 mM EDTA).
- Prepare serial dilutions of the test compound in a suitable solvent (e.g., DMSO).
- Add the test compound or vehicle control to the wells of a black 96-well microplate.
- Add the diluted FAAH enzyme solution to each well.
- Pre-incubate the plate at 37°C for a specified time (e.g., 15 minutes).

© 2026 BenchChem. All rights reserved.

- Initiate the reaction by adding a fluorogenic substrate (e.g., AMC arachidonoyl amide).
- Measure the fluorescence intensity kinetically or as an endpoint reading (excitation: 340-360 nm, emission: 450-465 nm).
- Calculate the percent inhibition for each concentration of the test compound relative to the vehicle control and determine the IC_{50} value.

Conclusion

The azaspiro[3.5]nonane scaffold represents a significant tool in the medicinal chemist's arsenal for the design of novel, three-dimensional bioactive molecules. Its unique structural and physicochemical properties have enabled the development of potent and selective modulators of challenging biological targets. The synthetic strategies and biological evaluation protocols outlined in this guide provide a solid foundation for researchers to explore the full potential of this versatile scaffold in their drug discovery endeavors. As the demand for innovative therapeutics continues to grow, the strategic application of scaffolds like azaspiro[3.5]nonane will undoubtedly play a pivotal role in shaping the future of medicine.

References

- Meyers, M. J., et al. (2011). Discovery of novel spirocyclic inhibitors of fatty acid amide hydrolase (FAAH). Part 2. Discovery of 7-azaspiro[3.5]nonane urea PF-04862853, an orally efficacious inhibitor of fatty acid amide hydrolase (FAAH) for pain. Bioorganic & Medicinal Chemistry Letters, 21(21), 6545-6553. [Link]
- BenchChem. (2025). A Focus on 7-Azaspiro[3.5]nonane as GPR119 Agonists.
- Meyers, M. J., et al. (2011). Discovery of novel spirocyclic inhibitors of fatty acid amide hydrolase (FAAH). Part 1: identification of 7-azaspiro[3.5]nonane and 1-oxa-8-azaspiro[4.5]decane as lead scaffolds. Bioorganic & Medicinal Chemistry Letters, 21(21), 6538-6544. [Link]
- BenchChem. (2025).
- BenchChem. (2025). A Head-to-Head Comparison of Azaspiro[3.5]nonane and Azaspiro[4.4]octane Scaffolds.

© 2026 BenchChem. All rights reserved.

- Imaizumi, T., et al. (2024). Discovery of ASP6918, a KRAS G12C inhibitor: Synthesis and structure-activity relationships of 1-{2,7-diazaspiro[3.5]non-2-yl}prop-2-en-1-one derivatives as covalent inhibitors with good potency and oral activity for the treatment of solid tumors. Bioorganic & Medicinal Chemistry, 98, 117581. [Link]
- BenchChem. (2025). Application Notes and Protocols: Synthesis and Evaluation of 7-Tert-butyl-1-azaspiro[3.5]nonane as a GPR119 Agonist.
- Lovering, F., Bikker, J., & Humblet, C. (2009). Escape from Flatland: Increasing Saturation as an Approach to Improving Clinical Success. Journal of Medicinal Chemistry, 52(21), 6752–6756. [Link]
- BenchChem. (2025). Application Notes & Protocols: Solid-Phase Synthesis of a 7-Azaspiro[3.5]nonan-1-one Core.
- Various Authors. (2018). Design and synthesis of novel and potent GPR119 agonists with a spirocyclic structure. Bioorganic & Medicinal Chemistry, 26(8), 1832-1847. [Link]
- BenchChem. (2025). The Emergence of 7-Azaspiro[3.5]nonane Derivatives: A Technical Guide to a Novel Scaffold in Drug Discovery.
- Google Patents. (Patent No. CN107383038A).
- Janeway, C. A., Jr., Travers, P., Walport, M., & Shlomchik, M. J. (2001). Immunobiology: The Immune System in Health and Disease. 5th edition. Garland Science.
- Canon, J., et al. (2019). The clinical KRAS(G12C) inhibitor AMG 510 drives anti-tumour immunity. Nature, 575(7781), 217–223. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. A categorical structure-activity relationship analysis of GPR119 ligands - PMC [pmc.ncbi.nlm.nih.gov]

- 3. CN112321599A - Synthesis method of drug intermediate 7-oxo-2-azaspiro [3.5] nonane - Google Patents [patents.google.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. Discovery of ASP6918, a KRAS G12C inhibitor: Synthesis and structure-activity relationships of 1-{2,7-diazaspiro[3.5]non-2-yl}prop-2-en-1-one derivatives as covalent inhibitors with good potency and oral activity for the treatment of solid tumors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Discovery of novel spirocyclic inhibitors of fatty acid amide hydrolase (FAAH). Part 2. Discovery of 7-azaspiro[3.5]nonane urea PF-04862853, an orally efficacious inhibitor of fatty acid amide hydrolase (FAAH) for pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Discovery of novel spirocyclic inhibitors of fatty acid amide hydrolase (FAAH). Part 1: identification of 7-azaspiro[3.5]nonane and 1-oxa-8-azaspiro[4.5]decane as lead scaffolds - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [The Azaspiro[3.5]nonane Scaffold: A Guide to Designing Bioactive Molecules]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1449925/docs#the-azaspiro-3-5-nonane-scaffold-a-guide-to-designing-bioactive-molecules]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.